

Nonlinearity issues in LC-MS/MS quantification with SIL-IS

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Compound of Interest

Compound Name: 2-Benzyl-5-chlorobenzaldehyde-
13C6

Cat. No.: B15557323

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Technical Support Center: LC-MS/MS Quantification

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common nonlinearity issues encountered during LC-MS/MS quantification using stable isotope-labeled internal standards (SIL-IS).

Troubleshooting Guides

Issue: Nonlinearity in Calibration Curve

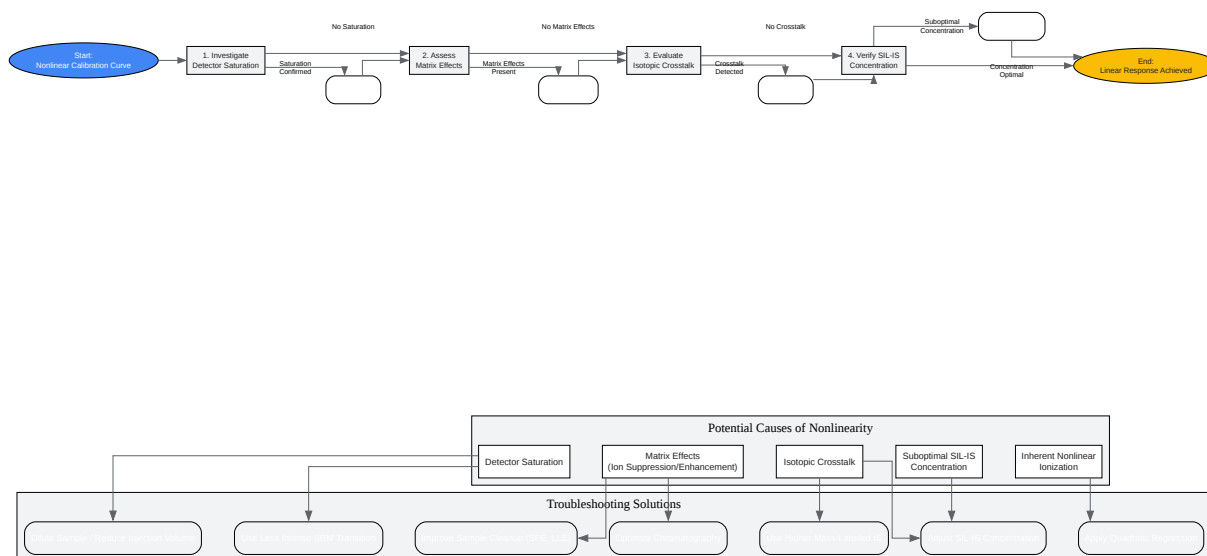
Symptom: The calibration curve for your analyte deviates from linearity, particularly at higher concentrations, even when using a SIL-IS. This can manifest as a flattening of the curve, indicating a loss of response.

Possible Causes and Solutions:

Several factors can contribute to a nonlinear response in LC-MS/MS analysis. The following troubleshooting guide outlines the most common causes and provides a systematic approach

to identify and resolve the issue.

Troubleshooting Workflow:



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